

CAS number and molecular weight of sodium acetate monohydrate

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Compound of Interest

Compound Name: Acetate monohydrate

Cat. No.: B8551615

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Core Chemical Properties of Sodium Acetate Hydrates

This document provides the Chemical Abstracts Service (CAS) number and molecular weight for sodium **acetate monohydrate**. For a comprehensive overview, data for the anhydrous and trihydrate forms are also included, as these are common variants encountered in research and development.

Physicochemical Data

The properties of sodium acetate can vary significantly depending on its hydration state. The following table summarizes the key identifiers and molecular weights for the anhydrous, monohydrate, and trihydrate forms.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Sodium Acetate Anhydrous	127-09-3[1][2]	C ₂ H ₃ NaO ₂	82.03[2][3]
Sodium Acetate Monohydrate	41484-91-7[3][4][5]	C ₂ H ₅ NaO ₃ [4][5]	100.05[4][5]
Sodium Acetate Trihydrate	6131-90-4[1]	C ₂ H ₃ NaO ₂ ·3H ₂ O	136.08

Note: The molecular weight for the trihydrate is calculated based on the anhydrous form and three water molecules.

Sodium acetate, the sodium salt of acetic acid, is a widely used chemical in various fields. The anhydrous form is hygroscopic, meaning it readily absorbs moisture from the air. The monohydrate and trihydrate are the crystalline forms of the salt containing one and three molecules of water of crystallization, respectively. The selection of a specific hydrate is often critical for experimental consistency and stoichiometric calculations in chemical synthesis and formulation development.

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References

- 1. Sodium acetate - Wikipedia [en.wikipedia.org]
- 2. Sodium Acetate Anhydrous - Sodium acetate, Acetic acid sodium salt [sigmaaldrich.com]
- 3. Sodium acetate hydrate, Puratronic™, 99.9985% (metals basis) | Fisher Scientific [fishersci.ca]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. echemi.com [echemi.com]
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